

Technical Guide: Spectroscopic Characterization of 3,3'-(1,2-ethanediyl)biscyclohexene

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Compound of Interest

Compound Name: 3,3'-(1,2-Ethanediyl)biscyclohexene

CAS No.: 71617-23-7

Cat. No.: B12669250

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Executive Summary & Chemical Identity

Target Analyte: **3,3'-(1,2-ethanediyl)biscyclohexene** IUPAC Name: 1,2-bis(cyclohex-2-en-1-yl)ethane Molecular Formula: C₁₄H₂₂ Molecular Weight: 190.33 g/mol CAS Registry Number: Not widely indexed; structural analog to 18296-06-9 (isomer)

Significance: This molecule typically arises as a coupling product in the synthesis of functionalized cyclohexene derivatives or as a byproduct in the radical polymerization of non-conjugated dienes. Its identification is critical in:

- Polymer Chemistry: As a cross-linking impurity in poly(cyclohexylethylene) precursors.
- Organic Synthesis: As a marker for regio-selectivity in allylic substitution reactions.

Structural Visualization

The molecule consists of two cyclohexene rings linked at the allylic (C3) position by a saturated ethylene bridge.

Figure 1: Connectivity diagram of **3,3'-(1,2-ethanediyl)biscyclohexene** showing the allylic linkage.

Spectroscopic Data Profile

Note: Due to the specific isomeric nature of this compound, the data below represents high-confidence values derived from structural analogs (3-ethylcyclohexene) and increment-based prediction algorithms.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The presence of two chiral centers (C3, C3') results in the formation of diastereomers (meso and dl pairs). High-field NMR (≥ 400 MHz) may resolve splitting between these isomers.

¹H NMR (400 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Context
5.65 – 5.55	Multiplet	4H	H-1, H-2	Olefinic protons (cis-alkene)
2.15 – 2.05	Broad Multiplet	2H	H-3	Allylic methine (chiral center)
1.98 – 1.90	Multiplet	4H	H-6	Allylic methylene
1.75 – 1.65	Multiplet	4H	H-4, H-5 (eq)	Homoallylic ring protons
1.55 – 1.45	Multiplet	4H	Bridge (-CH ₂ -)	Ethylene linker protons
1.30 – 1.20	Multiplet	4H	H-4, H-5 (ax)	Homoallylic ring protons

Diagnostic Feature: The absence of a terminal methyl triplet (typically at 0.9 ppm for alkyl chains) and the integration of the olefinic region (4H) relative to the aliphatic region (18H) confirms the dimer structure.

¹³C NMR (100 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Carbon Type	Assignment
127.5	CH	C-1 / C-2 (Olefinic)
126.8	CH	C-2 / C-1 (Olefinic)
37.5	CH	C-3 (Allylic Methine)
32.1	CH ₂	Bridge (-CH ₂ -)
28.8	CH ₂	C-6 (Allylic Methylene)
25.2	CH ₂	C-4
21.5	CH ₂	C-5

B. Mass Spectrometry (GC-MS / EI)

Fragmentation is driven by allylic cleavage and the stability of the cyclohexenyl radical cation.

Ionization Mode: Electron Impact (70 eV) Molecular Ion (M⁺): m/z 190

m/z Value	Intensity	Fragment Structure	Mechanism
190	< 5%	[M] ⁺	Molecular ion (weak due to fragmentation)
109	15-20%	[C ₆ H ₉ -CH ₂ -CH ₂] ⁺	Cleavage at ring-bridge bond
95	30-40%	[C ₆ H ₉ -CH ₂] ⁺	β-cleavage relative to double bond
81	100% (Base)	[C ₆ H ₉] ⁺	Cyclohexenyl cation (Allylic cleavage)
79	60-70%	[C ₆ H ₇] ⁺	Loss of H ₂ from m/z 81 (Cyclohexadienyl)
67	40-50%	[C ₅ H ₇] ⁺	Retro-Diels-Alder fragment

Diagnostic Logic:

- Base Peak m/z 81: Confirms the presence of the cyclohexenyl ring.
- Absence of m/z 91: Distinguishes from aromatic analogs (tropylium ion).
- M^+ 190: Confirms the C14 backbone.

C. Infrared Spectroscopy (FT-IR)

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3020 – 3010	$\nu(\text{C-H})$ stretch	sp^2 hybridized C-H (Alkene)
2925, 2855	$\nu(\text{C-H})$ stretch	sp^3 hybridized C-H (Methylene)
1652	$\nu(\text{C=C})$ stretch	cis-disubstituted alkene (Weak)
1450	$\delta(\text{CH}_2)$ scissoring	Cyclohexane ring / Alkyl chain
720	$\rho(\text{CH}_2)$ rocking	$-(\text{CH}_2)_n-$ chain ($n \geq 4$ not present, but doublet may appear for ethyl bridge)
670 – 700	$\gamma(\text{C-H})$ bend	cis-alkene out-of-plane bending

Experimental Protocol: Structural Validation

To rigorously confirm the identity of **3,3'-(1,2-ethanediyl)biscyclohexene**, follow this self-validating workflow.

Step 1: Isomer Differentiation (GC-MS)

The primary challenge is distinguishing the 3,3'-isomer from the 4,4'-isomer (derived from 4-vinylcyclohexene dimerization).

- Column: Rtx-5MS or DB-5 (30m x 0.25mm x 0.25 μm).
- Method: 50°C (2 min) $\rightarrow$ 10°C/min $\rightarrow$ 280°C (5 min).

- Differentiation:
 - 3,3'-isomer: Expect earlier retention time due to steric crowding near the double bond.
 - Fragmentation: The 3,3'-isomer yields a stronger m/z 81 peak (allylic stabilization) compared to the 4,4'-isomer, which may show stronger Retro-Diels-Alder fragmentation (m/z 54 + 136).

Step 2: Stereochemical Analysis (^{13}C NMR)

The compound exists as a mixture of diastereomers.

- Protocol: Acquire ^{13}C NMR with high scans (>1024) to resolve signal splitting.
- Observation: Look for "twin peaks" in the ^{13}C spectrum, particularly for the C-3 and Bridge carbons. A single set of peaks implies either rapid conformational interconversion or high stereoselectivity (e.g., pure meso form formed via specific metal catalysis).

Step 3: Functional Group Verification (Raman)

If IR C=C stretch is weak (due to symmetry):

- Technique: Raman Spectroscopy (1064 nm excitation).
- Target: Strong band at $\sim 1655\text{ cm}^{-1}$ confirms the non-conjugated double bond.

Synthesis & Pathway Context

Understanding the origin of the sample aids in impurity profiling.

Figure 2: Potential synthesis pathways and associated impurities.

References

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Sources

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